Spectroscopic Analysis of 4'-tert-Butylacetophenone: A Technical Guide

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Compound of Interest

Compound Name:	*4'-tert-Butylacetophenone*
CAS No.:	*43133-94-4*
Cat. No.:	*B7722444*

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This guide provides an in-depth overview of the key spectroscopic data for **4'-tert-Butylacetophenone** (CAS No. 943-27-1), a para-substituted acetophenone derivative.[1] The information presented is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering a consolidated resource for compound characterization.

Molecular Structure and Properties

- IUPAC Name: 1-(4-tert-butylphenyl)ethanone[2]
- Molecular Formula: $C_{12}H_{16}O$[1][3]
- Molecular Weight: 176.25 g/mol [1]
- Appearance: Clear, colorless liquid[1][4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a fundamental technique for elucidating the carbon-hydrogen framework of a molecule.

^{1}H NMR Data

The ^{1}H NMR spectrum provides information about the chemical environment and connectivity of hydrogen atoms in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.90	Doublet (d)	2H	Aromatic Protons (ortho to C=O)
~7.45	Doublet (d)	2H	Aromatic Protons (meta to C=O)
~2.55	Singlet (s)	3H	Methyl Ketone (-$COCH_3$)
~1.30	Singlet (s)	9H	tert-Butyl (-$C(CH_3)_3$)

Note: Specific chemical shifts can vary slightly depending on the solvent and instrument used.

^{13}C NMR Data

The ^{13}C NMR spectrum reveals the different carbon environments within the molecule.

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Chemical Shift (δ) ppm	Assignment
~197.7	Carbonyl Carbon (C=O)
~156.8	Aromatic Carbon (-C-C(CH₃)₃)
~134.5	Aromatic Carbon (-C-COCH₃)
~128.2	Aromatic Carbons (ortho to C=O)
~125.4	Aromatic Carbons (meta to C=O)
~35.1	Quaternary Carbon (-C(CH₃)₃)
~31.0	tert-Butyl Carbons (-C(CH₃)₃)
~26.5	Methyl Ketone Carbon (-COCH₃)

Note: Data compiled from publicly available spectral databases.[2][5]

Experimental Protocol - NMR

- Sample Preparation: Dissolve approximately 10-20 mg of **4'-tert-Butylacetophenone** in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
- Data Acquisition:
  - Acquire spectra on a 400 MHz or 500 MHz NMR spectrometer.[6][7][8]
  - For ^{1}H NMR, acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
  - For ^{13}C NMR, a proton-decoupled experiment (e.g., zgpg30) is typically run. A larger number of scans is required due to the low natural abundance of the ^{13}C isotope.[9][10]
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum and perform baseline correction.[11]

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- Calibrate the chemical shift scale using the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C) or an internal standard like Tetramethylsilane (TMS).[11]
- Integrate the peaks in the ^1H NMR spectrum and identify multiplicities.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Wavenumber (cm^{-1})	Intensity	Assignment
~2965	Strong	C-H Stretch (Aliphatic, tert-Butyl)
~1680	Strong	C=O Stretch (Aryl Ketone)
~1605	Medium	C=C Stretch (Aromatic Ring)
~1410	Medium	C-H Bend (Methyl)
~1267	Strong	C-C Stretch (Aromatic-Ketone)
~830	Strong	C-H Bend (p-disubstituted Aromatic)

Note: Peak positions are approximate. Data sourced from various spectral databases.[2][12]

Experimental Protocol - IR

- Sample Preparation (Neat Liquid):
  - Since **4'-tert-Butylacetophenone** is a liquid at room temperature, the simplest method is to acquire a "neat" spectrum.[1][13][14]
  - Place one or two drops of the liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.[14]
  - Alternatively, use an Attenuated Total Reflectance (ATR) accessory, placing a drop of the sample directly onto the ATR crystal.[2]

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- Data Acquisition:
  - Place the sample holder (salt plates or ATR unit) into the FTIR spectrometer.
  - Collect a background spectrum of the empty instrument (or clean ATR crystal) first.[14]
  - Collect the sample spectrum over a typical range of 4000-400 cm^{-1}.
- Data Processing: The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification. The data below corresponds to Electron Ionization (EI) Mass Spectrometry.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment of Fragment Ion
176	~30	$[M]^+$, Molecular Ion
161	100	$[M - CH_3]^+$, Loss of a methyl group (Base Peak)
115	~13	$[C_9H_7]^+$
91	~17	$[C_7H_7]^+$, Tropylium ion
43	~78	$[CH_3CO]^+$, Acetyl cation

Note: Relative intensities are approximate and can vary between instruments. Data sourced from NIST and PubChem.[2][15]

Experimental Protocol - MS

- Sample Introduction: Introduce a dilute solution of the sample (e.g., in methanol or dichloromethane) into the mass spectrometer, typically via a Gas Chromatography (GC-MS) or direct injection inlet system.[2]

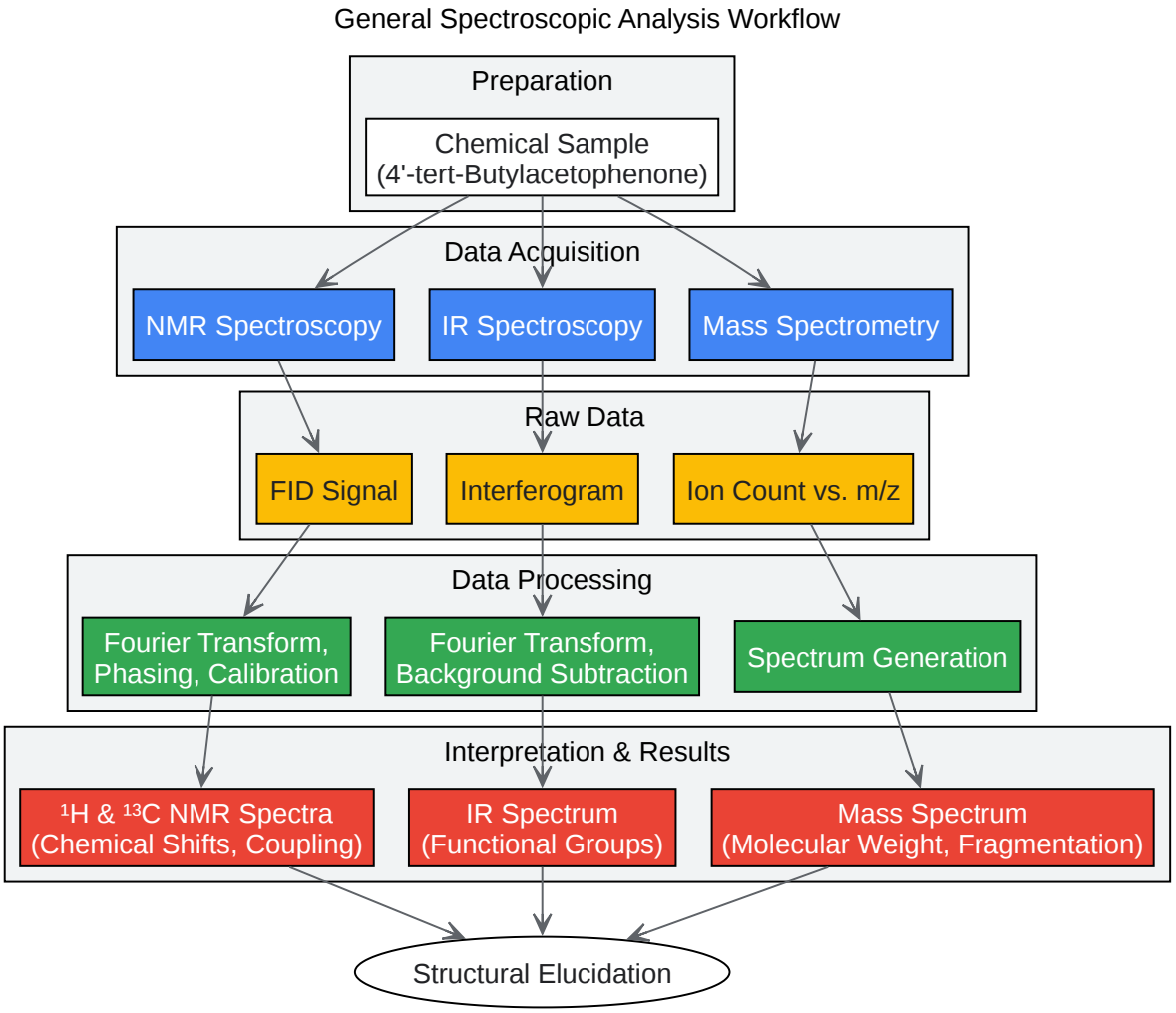
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- Ionization: In the ion source, subject the sample molecules to a beam of high-energy electrons (typically 70 eV for Electron Ionization). This process creates the positively charged molecular ion and various fragment ions.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: A detector records the abundance of each ion, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound like **4'-tert-Butylacetophenone**.

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A flowchart of the general workflow for spectroscopic analysis.

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